

# Technical Safety Guide: 2-(Chloromethyl)pyridin-3-ol Hydrochloride

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## Compound of Interest

Compound Name:	2-(chloromethyl)pyridin-3-ol hydrochloride
CAS No.:	80322-74-3
Cat. No.:	B1660624

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## Chemical Identity & Strategic Importance

Compound: **2-(Chloromethyl)pyridin-3-ol hydrochloride** CAS Number: 80322-74-3 Formula:  $C_6H_6ClNO[1] \cdot HCl$  ( $C_6H_7Cl_2NO$ ) Molecular Weight: 180.03 g/mol

Strategic Context: This compound is a bifunctional pyridine scaffold. The 3-hydroxyl group provides hydrogen-bonding capability and phenolic acidity, while the 2-chloromethyl group serves as a potent electrophile for alkylation reactions. This specific substitution pattern is critical for synthesizing fused heterocycles (e.g., furopyridines) or introducing the 3-hydroxypyridine moiety into larger drug candidates.

## Hazard Profiling: Mechanism of Toxicity

Unlike standard SDS documents that list hazard codes, this section explains the causality of the risks based on the compound's structure-activity relationship (SAR).

### A. Corrosivity & Alkylating Potential (Skin Corr. 1B / Eye Dam. 1)

The chloromethyl group on the pyridine ring is highly reactive toward nucleophiles. Upon contact with biological tissue:

- Alkylation: The methylene carbon undergoes  $S_N2$  attack by biological nucleophiles (DNA bases, protein residues), leading to direct cellular damage and potential genotoxicity.
- Acid Release: Hydrolysis or reaction with tissue moisture releases hydrochloric acid (HCl), causing immediate chemical burns.
- Phenolic Acidity: The 3-hydroxyl group, while less acidic than carboxylic acids, contributes to the overall corrosive profile when combined with the HCl salt form.

## B. Acute Toxicity (Acute Tox. 4 - Oral)

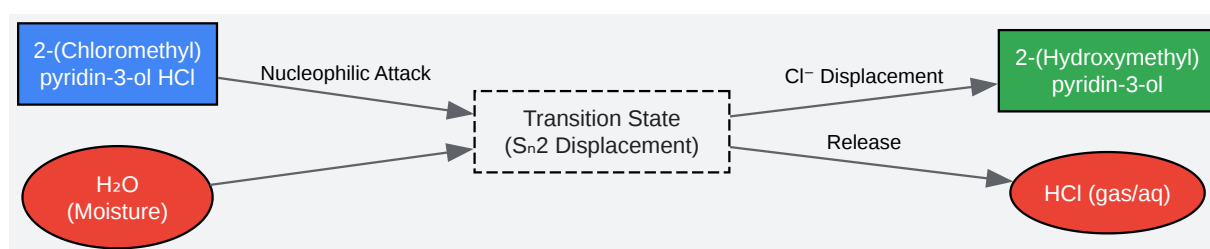
Ingestion poses a dual threat: systemic toxicity from the pyridine core and local necrosis from the alkylating side chain.

## C. Moisture Sensitivity

The compound is hygroscopic.[2] The chloromethyl group is susceptible to hydrolysis, converting the active reagent into the inactive 2-(hydroxymethyl)pyridin-3-ol. This degradation releases additional HCl gas, pressurizing sealed containers and increasing the inhalation hazard upon opening.

## Stability & Reactivity: The Hydrolysis Pathway

Understanding the degradation pathway is essential for maintaining reagent integrity and safety. The following diagram illustrates the hydrolysis mechanism that occurs upon exposure to atmospheric moisture.



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Figure 1: Hydrolysis pathway of the chloromethyl group.[3] Exposure to moisture degrades the reagent and releases corrosive HCl.

## Handling Protocols & Engineering Controls

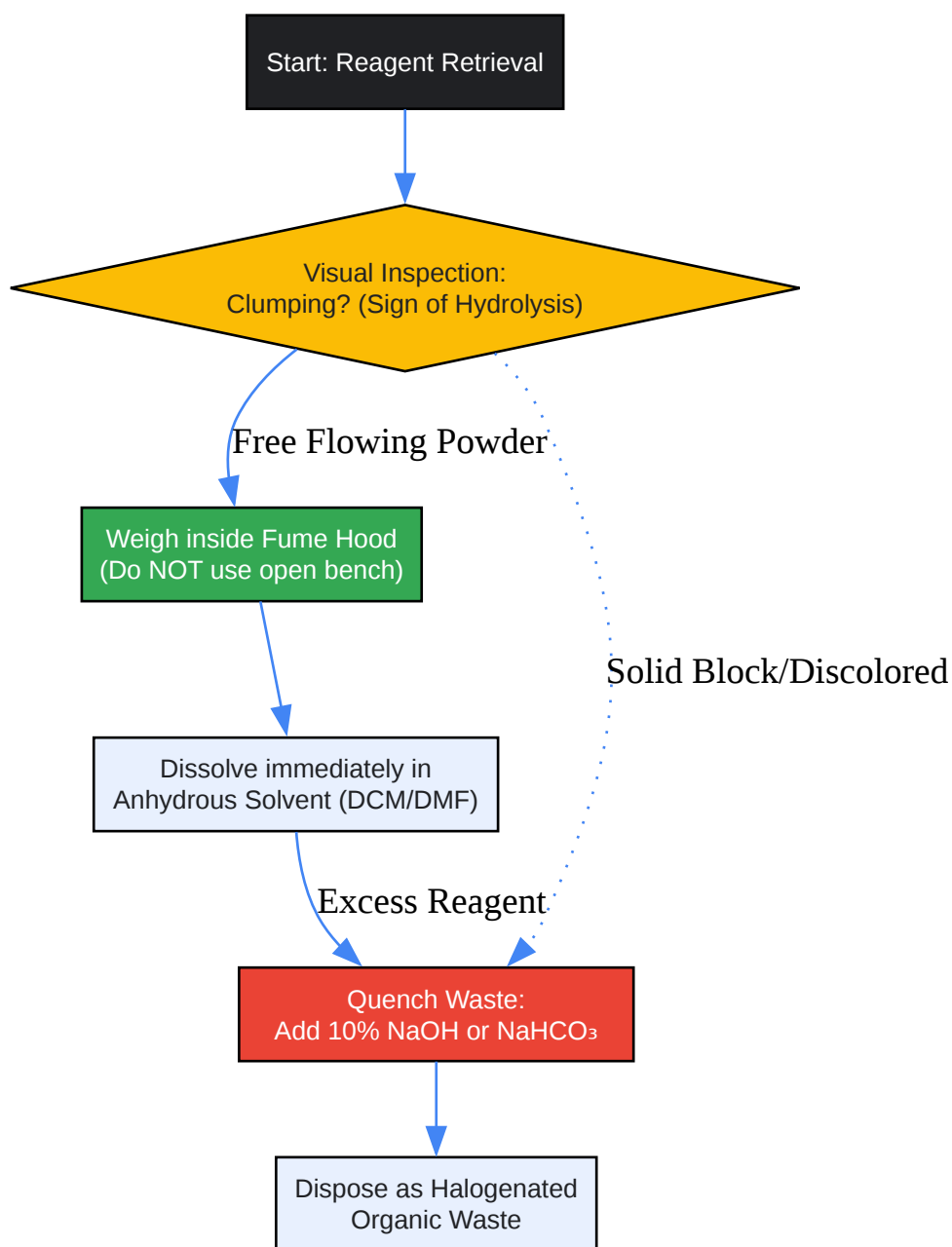
### A. Personal Protective Equipment (PPE) Matrix

Standard nitrile gloves may offer insufficient protection against prolonged contact with alkylating agents.

PPE Category	Recommendation	Rationale
Gloves	Double-gloving (Nitrile over Laminate/PE)	Chloromethyl compounds can permeate standard nitrile. Laminate provides a chemical barrier.
Eye/Face	Chemical Goggles + Face Shield	Risk of corneal damage is irreversible. Safety glasses are insufficient for corrosive solids.
Respiratory	P3 / N100 Particulate Filter	Prevents inhalation of corrosive dust. Use in a fume hood is mandatory.
Body	Tyvek® Lab Coat / Apron	Prevents contamination of street clothes; disposable suits preferred for large scale.

### B. Operational Workflow

This self-validating workflow ensures containment and stability.



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Figure 2: Operational workflow for handling moisture-sensitive alkylating agents.

## C. Storage Conditions

- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Store under Argon or Nitrogen (Inert atmosphere).[4]

- Container: Tightly sealed glass vial with a PTFE-lined cap. Secondary containment with desiccant is recommended.

## Emergency Response Protocols

### A. Spill Management (Solid)

- Evacuate: Clear the immediate area.
- PPE: Don full PPE including respiratory protection.
- Neutralize: Do not sweep dry dust (aerosol risk). Cover the spill with a weak base (sodium bicarbonate or calcium carbonate) to neutralize potential acidity.
- Clean: Dampen with a paper towel soaked in an inert solvent (e.g., heptane) or water (if neutralized) and wipe up.
- Disposal: Place all materials in a sealed hazardous waste bag labeled "Corrosive/Toxic".

### B. First Aid Measures

- Eye Contact: Immediate irrigation is critical.<sup>[2]</sup> Rinse with water for at least 15 minutes, lifting eyelids.<sup>[2]</sup> Do not wait for medical personnel to start rinsing.
- Skin Contact: Brush off loose particles gently, then wash with soap and water. If available, use a polyethylene glycol (PEG 400) wash, as it solubilizes organic alkylators better than water alone.
- Inhalation: Move to fresh air immediately. If breathing is difficult, oxygen should be administered by trained personnel.

## References

- Accela ChemBio. (2024). Product Detail: **2-(chloromethyl)pyridin-3-ol hydrochloride**.<sup>[1]</sup><sup>[4]</sup>  
<sup>[5]</sup> Retrieved from [\[Link\]](#)

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